

Section 1: Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methoxybenzylamine

Cat. No.: B009059

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Accurate identification is the foundation of chemical safety. The key identifiers and properties of **3,5-Difluoro-4-methoxybenzylamine** are summarized below.

Caption: Chemical Structure of **3,5-Difluoro-4-methoxybenzylamine**.

Table 1: Physicochemical Data

Property	Value	Source
CAS Number	105969-16-2	[4][5]
Molecular Formula	C ₈ H ₉ F ₂ NO	[4][5]
Molecular Weight	173.16 g/mol	[4][5]
Boiling Point	231.6 °C at 760 mmHg	[4]
Flash Point	93.9 °C	[4]
Density	1.22 g/cm ³	[4]
Appearance	Colorless to light yellow liquid	[6]
Storage Temp.	Room temperature, under inert atmosphere	[4]

| Sensitivity | Air Sensitive [\[4\]](#) |

Section 2: Hazard Identification and Risk Assessment

The primary hazards associated with **3,5-Difluoro-4-methoxybenzylamine** are inferred from the safety profiles of structurally related benzylamines. The amine functional group renders the molecule basic and corrosive, while the aromatic system and halogenation contribute to its reactivity and potential toxicity.

Primary Hazards:

- Corrosivity: Like most benzylamines, this compound is expected to be corrosive and can cause severe skin burns and serious eye damage.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Toxicity: It is presumed to be harmful if swallowed or in contact with skin.[\[7\]](#)[\[8\]](#) Inhalation of vapors may cause respiratory irritation.[\[10\]](#)
- Lachrymator: The compound may act as a lachrymator, causing irritation and tearing upon exposure to vapors.[\[8\]](#)
- Air Sensitivity: The compound is noted to be air-sensitive, which can lead to degradation upon exposure to air, potentially forming unknown, hazardous byproducts.[\[4\]](#)

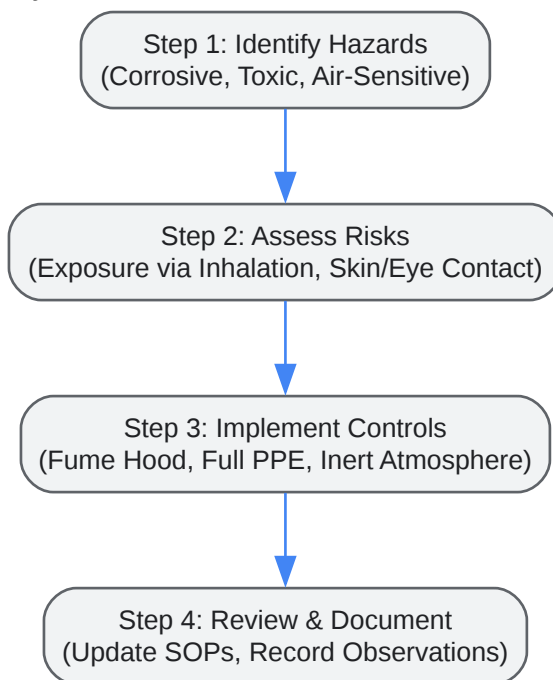
Table 2: GHS Hazard and Precautionary Statements (Based on Analogous Compounds)

Code	Statement	Source
H302+H312	Harmful if swallowed or in contact with skin	[8]
H314	Causes severe skin burns and eye damage	[7] [8]
H335	May cause respiratory irritation	[10]
P260	Do not breathe mist/vapors/spray	[11]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[11] [12]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting	[9]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower	[8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[9]

| P310 | Immediately call a POISON CENTER or doctor/physician |[\[9\]](#)[\[12\]](#) |

A systematic risk assessment should precede any handling of this chemical. The causality is clear: understanding the potential hazards allows for the implementation of specific controls to mitigate the risk of exposure and injury.

Systematic Risk Assessment Workflow



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Caption: A four-step workflow for assessing and mitigating risks.

Section 3: Engineering and Personal Protective Controls

Based on the risk assessment, a multi-layered control strategy is mandatory.

Engineering Controls

The primary engineering control is the mandatory use of a properly functioning and certified chemical fume hood.^{[13][14]} This is non-negotiable. The rationale is to contain and exhaust corrosive and potentially toxic vapors, preventing inhalation exposure and protecting individuals outside the immediate work area. The work surface should be clear, and the sash should be kept at the lowest practical height.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling the compound.

- **Eye and Face Protection:** Wear tight-sealing safety goggles and a full-face shield.^{[12][14]} The corrosive nature of amines necessitates protection against splashes for the entire face, not just the eyes.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or neoprene, that have been inspected for tears or holes before each use.^{[8][15]} Double-gloving is recommended for extended operations. Contaminated gloves must be disposed of properly, and hands should be washed thoroughly after removal.
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required.^[16] For larger quantities or procedures with a higher risk of splashing, impervious coveralls or a chemical-resistant apron should be worn.^{[8][11]} Ensure clothing is long-sleeved and legs are covered.

Section 4: Safe Handling and Experimental Workflow

Adherence to a strict protocol is a self-validating system for safety. The following workflow for weighing and preparing a stock solution minimizes exposure.

Protocol: Weighing and Preparing a Solution of **3,5-Difluoro-4-methoxybenzylamine**

- **Preparation:**
 - Don all required PPE (face shield, goggles, lab coat, gloves).
 - Ensure the chemical fume hood is operational.
 - Assemble all necessary equipment inside the fume hood: the reagent bottle, a secondary container, beaker, spatula, and the desired solvent.
 - Place a tared weigh boat or vial on an analytical balance inside the hood.
- **Aliquotting the Reagent:**
 - Due to its air sensitivity, minimize the time the primary container is open.^[4] If the experiment is highly sensitive to degradation, perform the transfer under a gentle stream of inert gas (nitrogen or argon).

- Carefully open the reagent bottle. Using a clean spatula, transfer the approximate amount of the liquid amine to the tared container.
- Immediately and securely close the main reagent bottle. This is critical to preserving the integrity of the bulk chemical.
- Dissolution:
 - Record the exact mass.
 - Slowly add the desired solvent to the container with the weighed amine, ensuring the addition does not cause splashing.
 - Stir gently with a magnetic stir bar or swirl the container to ensure complete dissolution.
- Cleanup and Waste:
 - Thoroughly decontaminate the spatula and any non-disposable equipment with an appropriate solvent (e.g., ethanol), collecting the rinsate as hazardous waste.
 - Dispose of the weigh boat, gloves, and any other contaminated disposable items in a designated, sealed hazardous waste container.
 - Wipe down the work surface in the fume hood.

Section 5: Storage and Stability

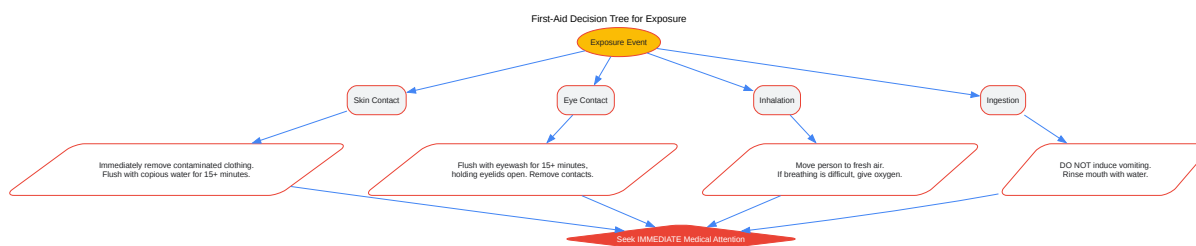
Proper storage is crucial for both safety and maintaining the chemical's purity.

- Atmosphere: Store under an inert atmosphere (nitrogen or argon) in a tightly sealed container to prevent degradation from air and moisture.[\[4\]](#)[\[9\]](#)
- Location: Keep the container in a cool, dry, and dark, well-ventilated area designated for corrosive materials.[\[13\]](#)[\[16\]](#)
- Incompatibilities: Segregate from strong oxidizing agents and acids.[\[14\]](#)[\[15\]](#) Amines can react exothermically and violently with these materials.

Section 6: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First-Aid Measures



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Caption: Immediate actions to take following an exposure event.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[14][17]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with large amounts of soap and water for at least 15 minutes.[7][9] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[7][12]

- Ingestion: Do NOT induce vomiting.[9][14] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spills and Leaks

- Evacuate non-essential personnel from the area.
- Wearing full PPE, contain the spill using an inert absorbent material like vermiculite, sand, or earth.[11][14]
- Do not allow the material to enter drains or waterways.[14]
- Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Fire Fighting

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[8][12]
- Hazards: Thermal decomposition can produce highly toxic and corrosive gases, including carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride (HF).[17]
- Protection: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][14]

Section 7: Waste Disposal

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: **3,5-Difluoro-4-methoxybenzylamine** and materials contaminated with it must be treated as hazardous waste.
- Procedure: All waste must be collected in properly labeled, sealed containers.

- Disposal: Engage a licensed professional waste disposal service for removal and disposal. [18] Do not attempt to dispose of this chemical down the drain or with general waste. Adhere strictly to all local, state, and federal regulations regarding hazardous waste disposal.[14]

Conclusion

3,5-Difluoro-4-methoxybenzylamine is a potent research chemical whose utility in drug discovery is matched by its significant handling risks. Its corrosive nature, potential toxicity, and air sensitivity demand a stringent and proactive safety culture. By understanding the underlying chemical principles, implementing robust engineering controls, consistently using appropriate PPE, and adhering to established protocols for handling and emergencies, researchers can effectively mitigate these risks. This disciplined approach ensures both the integrity of the research and the safety of the scientific professionals conducting it.

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